

Technical Guide: 2-(3-Aminophenoxy)propanoic acid hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Aminophenoxy)propanoic acid hydrochloride

CAS No.: 2109514-29-4

Cat. No.: B2443237

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Part 1: Chemical Identity & Core Specifications

2-(3-Aminophenoxy)propanoic acid hydrochloride is a specialized bifunctional building block used primarily in medicinal chemistry. It features a propanoic acid tail linked via an ether bond to a meta-substituted aniline. This structure serves as a critical pharmacophore in the development of PPAR agonists (fibrates), integrin antagonists, and taste receptor modulators (lactisole analogs).

Nomenclature & Identifiers

Property	Specification
Chemical Name	2-(3-Aminophenoxy)propanoic acid hydrochloride
CAS Number (HCl Salt)	2109514-29-4
CAS Number (Free Acid)	26105-16-8
Molecular Formula	C
	H
	ClNO
Molecular Weight	217.65 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Insoluble in Hexane
SMILES	<chem>CC(C(=O)O)Oc1cccc(N)c1.Cl</chem>

Structural Analysis

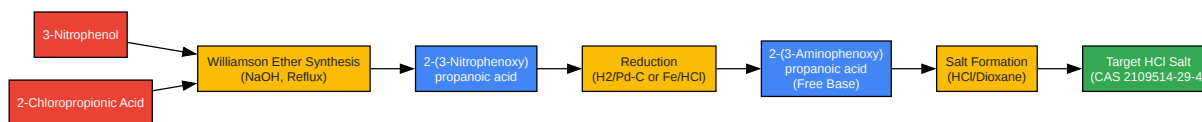
The compound possesses a chiral center at the alpha-carbon of the propanoic acid moiety.^[1] Unless specified as the (R) or (S) enantiomer, the CAS 2109514-29-4 refers to the racemate.

- Functional Groups: Carboxylic acid (C-terminus potential), Primary Amine (N-terminus potential), Ether linkage (metabolic stability).
- pKa Values (Predicted): Carboxyl ~3.8; Aniline ~4.2. The hydrochloride salt ensures the amine is protonated, improving shelf stability and water solubility.

Part 2: Synthesis & Production Protocol

This section outlines a robust, self-validating synthesis pathway starting from commercially available 3-nitrophenol. This approach avoids the poor regioselectivity of nitrating phenoxypropanoic acid directly.

Reaction Scheme Visualization



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Figure 1: Step-wise synthesis pathway from nitro-precursors to the final hydrochloride salt.

Detailed Methodology

Step 1: Etherification (Williamson Synthesis)

Objective: Form the ether linkage while establishing the propanoic acid tail.

- Reagents: Dissolve 3-nitrophenol (1.0 eq) in 30% aqueous NaOH (2.2 eq).
- Addition: Add 2-chloropropionic acid (1.1 eq) dropwise.
- Condition: Reflux at 100°C for 4-6 hours.
- Workup: Acidify with HCl to pH 2. The product, 2-(3-nitrophenoxy)propanoic acid, will precipitate. Filter and recrystallize from water/ethanol.
 - Validation: Check melting point (approx. 110-112°C for the nitro intermediate).

Step 2: Reduction of the Nitro Group

Objective: Convert the nitro group to an amine without affecting the ether or acid.

- Catalytic Hydrogenation (Preferred): Dissolve intermediate in Methanol. Add 10% Pd/C (5 wt%). Stir under H atmosphere (balloon pressure) for 12 hours.
- Alternative (Iron Reduction): Use Iron powder in dilute acetic acid if avoiding high-pressure hydrogen.

- Workup: Filter catalyst through Celite. Evaporate solvent to yield the free base (CAS 26105-16-8).

Step 3: Hydrochloride Salt Formation

Objective: Stabilize the amine and generate the final CAS 2109514-29-4.

- Dissolution: Dissolve the free base in minimal dry 1,4-dioxane or ethanol.
- Acidification: Add 4M HCl in dioxane (1.1 eq) dropwise at 0°C.
- Isolation: The hydrochloride salt will precipitate immediately. Filter, wash with cold diethyl ether, and dry under vacuum.

Critical "Pro-Tips" for Researchers

- Chirality Control: The Williamson ether synthesis proceeds via an S_N2 mechanism with inversion of configuration.
 - To obtain the (R)-isomer, start with (S)-2-chloropropionic acid.
 - To obtain the (S)-isomer, start with (R)-2-chloropropionic acid.
- Purification: If the salt is hygroscopic, recrystallize from Isopropanol/Hexane.

Part 3: Applications & Analytical Validation

Primary Applications

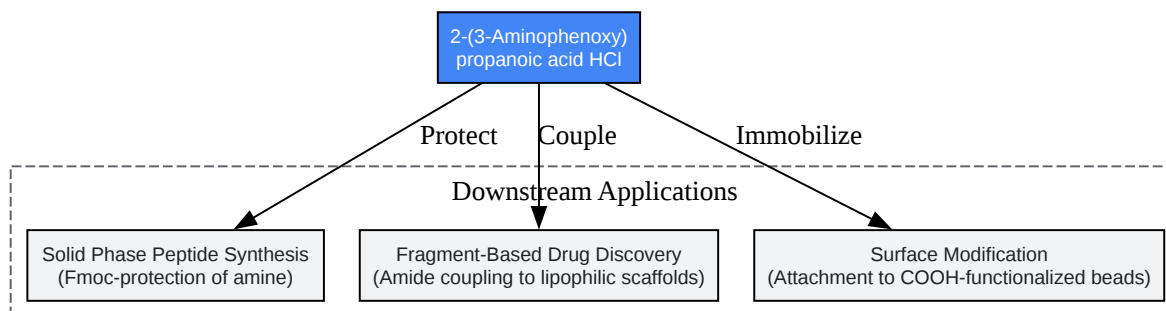
- Peptide Mimetics: Used as a linker to introduce a rigid phenoxy spacer into peptide chains. The carboxylic acid couples to N-termini, while the amine couples to C-termini (or other carboxylic acids).
- PPAR Agonists: The "phenoxy-propanoic acid" motif is the pharmacophore for PPAR agonists (fibrates). This amino-variant allows for the attachment of diverse lipophilic tails via amide coupling to the 3-position.

- Sweet Taste Inhibitors: Structurally related to Lactisole (2-(4-methoxyphenoxy)propanoic acid). The 3-amino derivative allows for structure-activity relationship (SAR) studies to probe the transmembrane domain of the T1R3 sweet taste receptor.

Analytical Validation (Self-Check)

Technique	Expected Observation
H NMR (DMSO-d ₆)	1.45 (d, 3H): Methyl group of propanoic acid. 4.70 (q, 1H): Alpha-proton (chiral center). 6.8-7.3 (m, 4H): Aromatic protons (pattern specific to meta-substitution).
HPLC Purity	Retention time shift observed between Nitro precursor (less polar) and Amino product (more polar, pH dependent).
Silver Nitrate Test	Dissolve product in water; add AgNO ₃ . White precipitate (AgCl) confirms the hydrochloride salt.

Application Workflow



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Figure 2: Decision tree for downstream utilization in drug discovery and material science.

References

- PubChem. (n.d.).[\[2\]](#) 2-(3-Aminophenoxy)propanoic acid (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- Organic Syntheses. (1943). General Procedure for Williamson Ether Synthesis of Phenoxy Acids. Coll. Vol. 2, p. 260.

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Sources

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- [2. 2-Amino-3-\(aminooxy\)propanoic acid | C3H8N2O3 | CID 416257 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
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